

Physicochemical Properties of Alpha-Amylcinnamaldehyde for Formulation: A Technical Guide

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Compound of Interest

Compound Name: *alpha-Amylcinnamaldehyde*

Cat. No.: *B1665258*

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Introduction

Alpha-amylcinnamaldehyde (ACA), also known as 2-(phenylmethylene)heptanal, is an alpha,beta-unsaturated aldehyde commonly used as a fragrance and flavoring agent. Its characteristic jasmine-like scent has led to its widespread use in cosmetics, perfumes, and food products. For formulation scientists and drug development professionals, a thorough understanding of its physicochemical properties is paramount for ensuring the stability, efficacy, and safety of any formulation containing this compound. This guide provides an in-depth overview of the core physicochemical properties of **alpha-amylcinnamaldehyde**, details relevant experimental protocols for its characterization, and offers insights into its formulation considerations.

Core Physicochemical Properties

A comprehensive understanding of the physicochemical properties of an active pharmaceutical ingredient (API) or excipient is fundamental to formulation development. These properties dictate the compound's behavior in various solvents and matrices, its absorption characteristics, and the overall stability of the final product. The key physicochemical parameters for **alpha-amylcinnamaldehyde** are summarized below.

Table 1: Physicochemical Properties of **Alpha-Amylcinnamaldehyde**

Property	Value
Molecular Formula	C14H18O
Molecular Weight	202.30 g/mol
Appearance	Pale yellow to yellow liquid
Odor	Floral, jasmine-like
Boiling Point	287-289 °C (at 760 mmHg)
Melting Point	< 25 °C
Density	0.962 - 0.972 g/cm ³ at 20°C
Vapor Pressure	0.001 mmHg at 25°C
LogP (Octanol/Water Partition Coefficient)	4.5 - 4.7
Water Solubility	141.1 mg/L at 25°C (practically insoluble)
Solubility in Organic Solvents	Soluble in ethanol, methanol, and oils
Refractive Index	1.554 - 1.559 at 20°C

Experimental Protocols

The accurate determination of physicochemical properties is crucial. Below are detailed methodologies for key experiments cited in the characterization of **alpha-amylcinnamaldehyde**.

1. Determination of Octanol-Water Partition Coefficient (LogP) - Shake Flask Method (OECD Guideline 107)

The shake flask method is a standard technique for determining the LogP of a substance. It directly measures the distribution of the analyte between n-octanol and water.

- Materials: **Alpha-amylcinnamaldehyde**, n-octanol (pre-saturated with water), water (pre-saturated with n-octanol), separatory funnels, analytical balance, UV-Vis spectrophotometer

or HPLC system, mechanical shaker.

- Procedure:
 - Prepare a stock solution of **alpha-amylcinnamaldehyde** in n-octanol.
 - Add a known volume of the stock solution to a separatory funnel containing a known volume of water.
 - Seal the funnel and shake it vigorously for a predetermined period (e.g., 24 hours) at a constant temperature (e.g., 25°C) to allow for partitioning equilibrium to be reached.
 - Allow the two phases (n-octanol and water) to separate completely.
 - Carefully collect samples from both the n-octanol and water phases.
 - Determine the concentration of **alpha-amylcinnamaldehyde** in each phase using a suitable analytical technique (e.g., UV-Vis spectrophotometry at its λ_{max} or HPLC).
 - Calculate the partition coefficient (P) as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.
 - The LogP is the base-10 logarithm of the partition coefficient.

2. Determination of Aqueous Solubility (Flask Method - OECD Guideline 105)

This method determines the saturation solubility of a substance in water at a specific temperature.

- Materials: **Alpha-amylcinnamaldehyde**, distilled or deionized water, constant temperature water bath with shaker, analytical balance, centrifuge, filtration apparatus (e.g., syringe filters), analytical instrument (HPLC or UV-Vis).
- Procedure:
 - Add an excess amount of **alpha-amylcinnamaldehyde** to a known volume of water in a flask.

- Place the flask in a constant temperature shaker bath (e.g., 25°C) and agitate for an extended period (e.g., 48-72 hours) to ensure equilibrium is reached.
- After equilibration, cease agitation and allow any undissolved material to settle.
- To remove undissolved particles, centrifuge and/or filter the solution.
- Analyze the clear aqueous solution to determine the concentration of dissolved **alpha-amylcinnamaldehyde** using a validated analytical method.
- The determined concentration represents the aqueous solubility of the compound at that temperature.

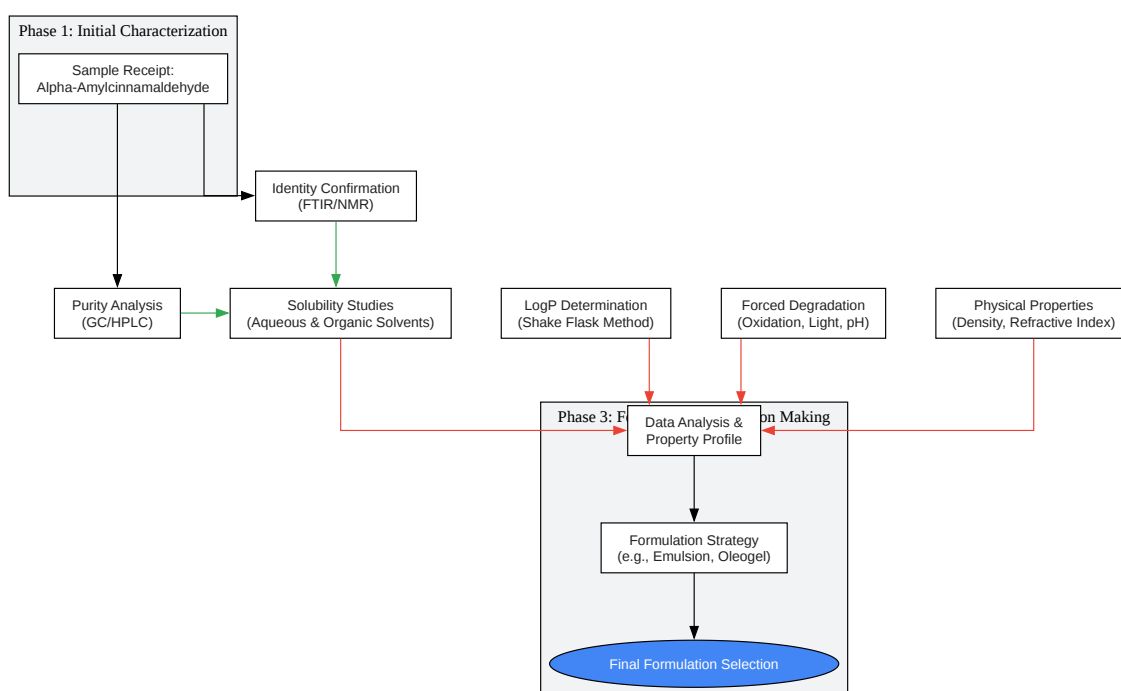
Formulation Considerations

The physicochemical properties of **alpha-amylcinnamaldehyde** present several challenges and opportunities in formulation:

- **Low Water Solubility:** Its very low aqueous solubility (141.1 mg/L) makes it unsuitable for simple aqueous-based formulations. To incorporate it into aqueous systems, formulation strategies such as emulsification, microencapsulation, or the use of co-solvents and surfactants are necessary.
- **High LogP:** The high LogP value (4.5 - 4.7) indicates that **alpha-amylcinnamaldehyde** is highly lipophilic. This suggests excellent solubility in oils and lipids, making it ideal for oleaginous formulations, emulsions (oil-in-water), and lipid-based drug delivery systems. This property also suggests a high potential for skin penetration, which is a key consideration in topical and transdermal formulations.
- **Liquid State at Room Temperature:** As a liquid at room temperature, it can be readily incorporated into liquid and semi-solid formulations like creams, lotions, and ointments without the need for dissolution of a solid, simplifying the manufacturing process.
- **Chemical Stability:** As an unsaturated aldehyde, **alpha-amylcinnamaldehyde** can be susceptible to oxidation. Formulations should be designed to protect it from atmospheric oxygen and light. The inclusion of antioxidants and the use of air-tight, opaque packaging are recommended to ensure long-term stability.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physicochemical characterization of **alpha-amylcinnamaldehyde** for formulation development.



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